

Proper Disposal of BL-918: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BL-918

Cat. No.: B606205

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the proper disposal of **BL-918**, a UNC-51-like kinase 1 (ULK1) activator used in life sciences research.

Chemical and Safety Data Summary

A thorough understanding of the chemical properties and potential hazards of a compound is the first step in ensuring its safe handling and disposal. The following table summarizes key data for **BL-918**.

Property	Value	Reference
CAS Number	2101517-69-3	[1][2][3]
Molecular Formula	C23H15F8N3OS	[3]
Molecular Weight	533.4 g/mol	[3]
Appearance	Solid	[3]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml	
Hazard Summary	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation, Very toxic to aquatic life with long lasting effects.	[3]

Experimental Protocols: Disposal of BL-918

The following step-by-step protocol should be followed for the proper disposal of **BL-918** waste generated in a laboratory setting. This procedure is designed to comply with general safety guidelines and regulations for hazardous chemical waste.

Personnel Safety: Before beginning any disposal procedures, all personnel must be wearing the appropriate Personal Protective Equipment (PPE), including but not limited to:

- Chemical-resistant gloves (nitrile or neoprene recommended)
- Safety goggles or glasses
- A laboratory coat

Waste Segregation and Collection:

- **Identify Waste Streams:** All materials contaminated with **BL-918** must be considered hazardous waste. This includes:

- Unused or expired pure **BL-918** compound.
- Solutions containing **BL-918**.
- Contaminated consumables (e.g., pipette tips, microfuge tubes, gloves, weighing paper).
- Rinsate from cleaning contaminated glassware.
- Use Designated Waste Containers:
 - A dedicated, clearly labeled hazardous waste container must be used for all **BL-918** waste.
 - The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, leak-proof lid.
 - The container must be labeled as "Hazardous Waste" and include the full chemical name "**BL-918**" and the primary hazard(s) ("Toxic," "Environmental Hazard").
- Segregate Halogenated Waste: **BL-918** is a fluorinated organic compound and must be disposed of as halogenated organic waste.
 - Do not mix **BL-918** waste with non-halogenated organic waste streams.
 - If your facility has a specific waste stream for fluorinated compounds, use that. Otherwise, it should be collected with other chlorinated or brominated waste.

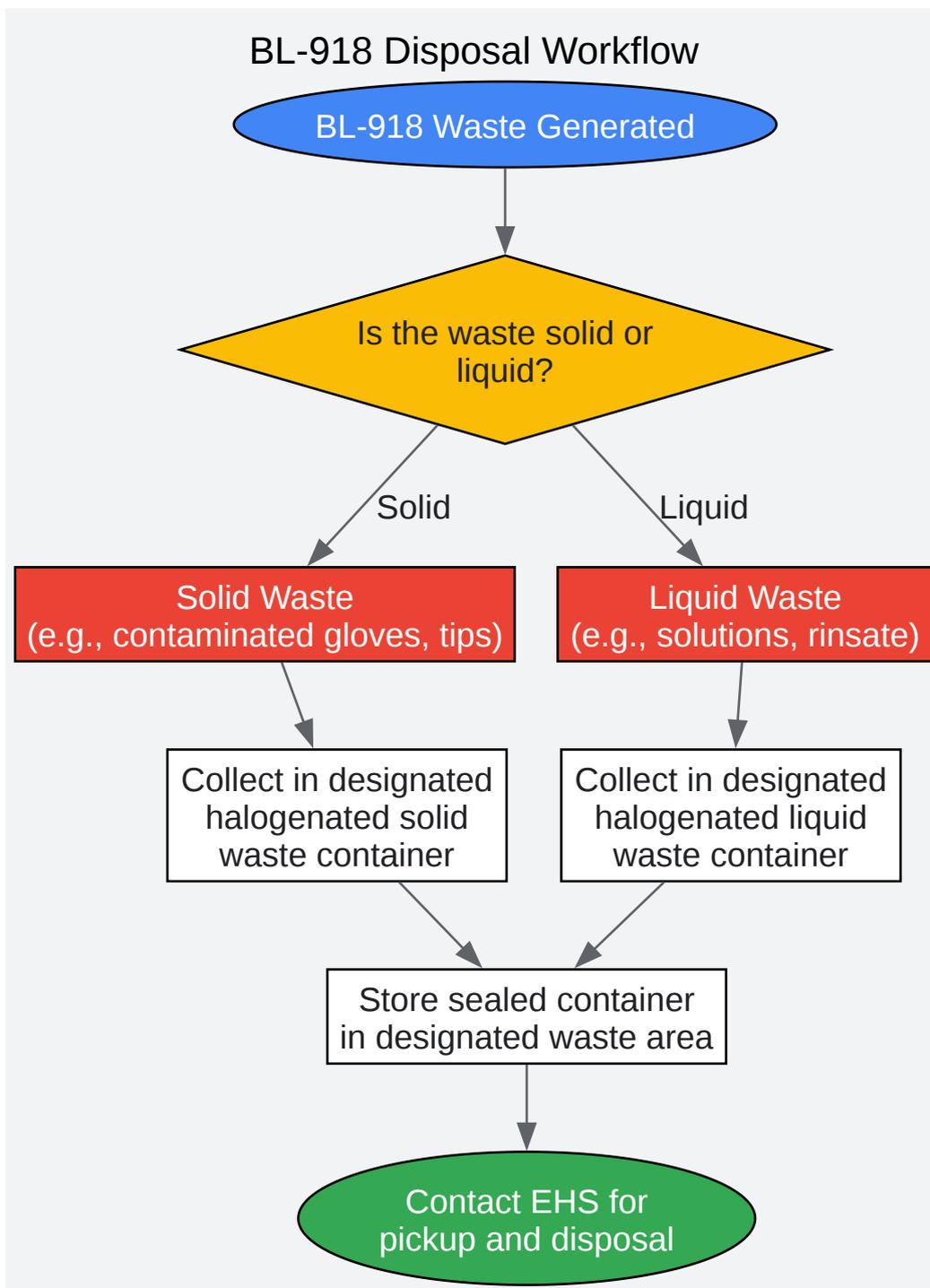
Disposal Procedure:

- Solid Waste:
 - Carefully place all solid materials contaminated with **BL-918** (e.g., contaminated gloves, pipette tips, weighing paper) into the designated halogenated organic waste container.
 - For pure, unused **BL-918**, if it is to be disposed of, it should also be placed directly into this container.
- Liquid Waste:

- Collect all liquid waste containing **BL-918**, including experimental solutions and rinsate from cleaning glassware, in a separate, sealed container labeled for halogenated organic liquid waste.
- Do not fill liquid waste containers to more than 80% capacity to allow for vapor expansion and prevent spills.
- Storage of Waste:
 - Store the sealed hazardous waste containers in a designated Satellite Accumulation Area (SAA) or your laboratory's designated hazardous waste storage area.
 - The storage area should be secure, well-ventilated, and away from sources of ignition.
- Arrange for Pickup and Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
 - Follow all institutional procedures for waste manifest documentation.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **BL-918** waste.



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Caption: Decision workflow for the proper segregation and disposal of **BL-918** waste.

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